

Application Note: Comprehensive Analytical Characterization of 2-Bromo-5-fluoropyridine-4-carbonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromo-5-fluoropyridine-4-carbonitrile

Cat. No.: B1379351

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Introduction: The Critical Role of Characterization in Drug Development

2-Bromo-5-fluoropyridine-4-carbonitrile is a highly functionalized heterocyclic compound that serves as a critical building block in the synthesis of active pharmaceutical ingredients (APIs). Its unique arrangement of bromo, fluoro, and cyano substituents on a pyridine core makes it a versatile intermediate for creating complex molecular architectures, particularly in the development of kinase inhibitors and other targeted therapies.

The purity and structural integrity of such intermediates are paramount. Any impurities, whether they are starting materials, by-products, or degradation products, can propagate through a synthetic sequence, ultimately compromising the quality, safety, and efficacy of the final drug product.^[1] Therefore, a robust, multi-faceted analytical strategy is not merely a quality control measure but a foundational component of regulatory compliance and successful drug development.^{[2][3]}

This application note provides a comprehensive guide to the analytical methods required for the complete characterization of **2-Bromo-5-fluoropyridine-4-carbonitrile**. It is designed for researchers, analytical scientists, and drug development professionals, offering both the theoretical basis for each technique and detailed, field-tested protocols. The narrative

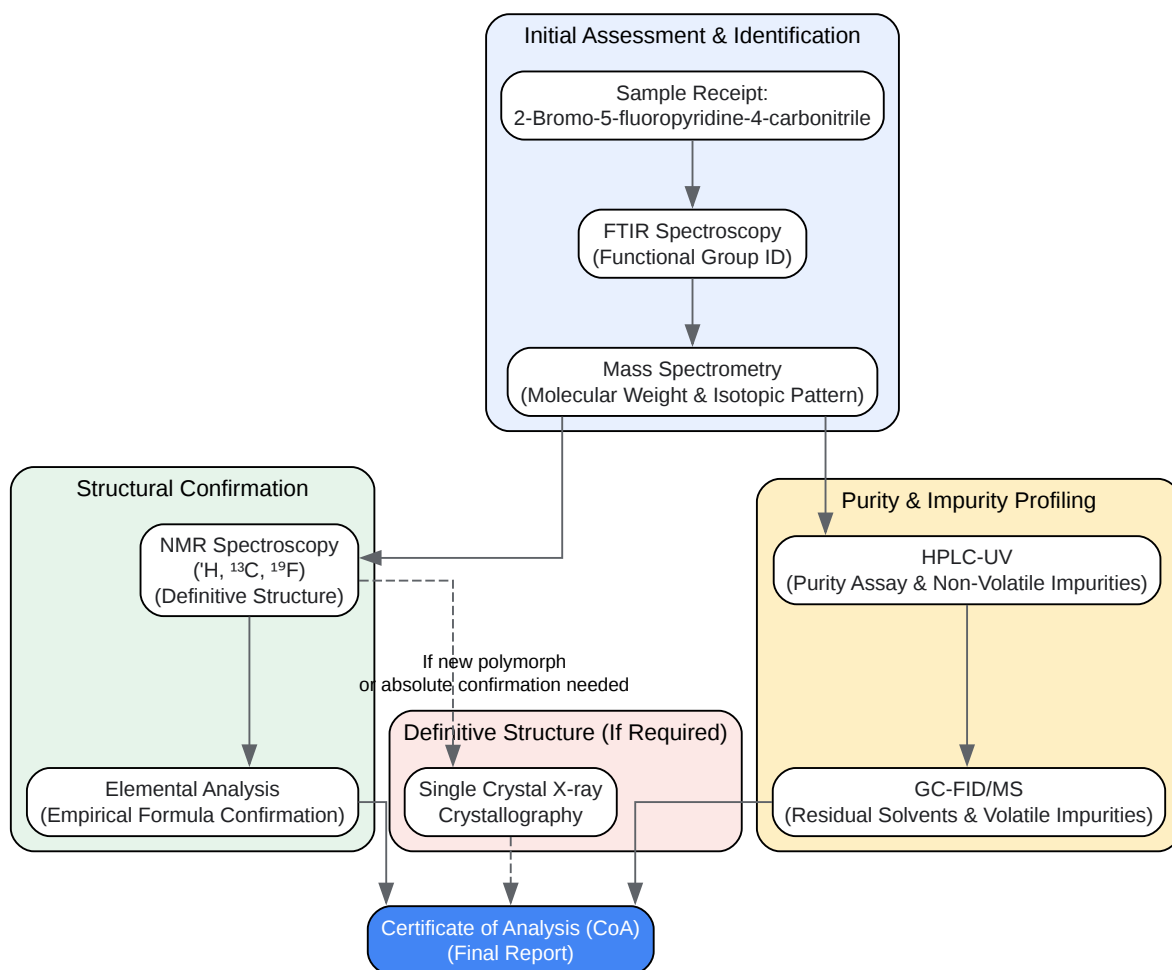
emphasizes a logical, integrated workflow, ensuring that the identity, purity, and quality of this vital intermediate are established with the highest degree of scientific certainty.

Physicochemical Properties of 2-Bromo-5-fluoropyridine-4-carbonitrile

Property	Value
Molecular Formula	C ₆ H ₂ BrFN ₂
Molecular Weight	201.00 g/mol
Appearance	Off-white to pale yellow solid
CAS Number	1002517-53-0
Key Functional Groups	Nitrile (-C≡N), Pyridine Ring, C-F bond, C-Br bond

The Integrated Analytical Workflow

A comprehensive characterization relies on an orthogonal approach, where multiple analytical techniques with different scientific principles are employed to provide a complete picture of the compound. This ensures that no single method's limitations will obscure a potential issue. The following workflow illustrates a validated system for the analysis of a new batch of **2-Bromo-5-fluoropyridine-4-carbonitrile**.



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- To cite this document: BenchChem. [Application Note: Comprehensive Analytical Characterization of 2-Bromo-5-fluoropyridine-4-carbonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1379351#analytical-methods-for-the-characterization-of-2-bromo-5-fluoropyridine-4-carbonitrile-products>]

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